

A Technical Guide to the Fundamental Differences Between DiIC16(3) and Dil

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DiIC16(3)

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This in-depth technical guide explores the core distinctions between the lipophilic carbocyanine dyes, **DiIC16(3)** and Dil (DiIC18(3)). As indispensable tools for membrane labeling, neuronal tracing, and studying lipid dynamics, a comprehensive understanding of their individual properties is crucial for experimental design and data interpretation. This guide provides a detailed comparison of their chemical structures, photophysical characteristics, and practical applications, supported by quantitative data, experimental protocols, and visual diagrams.

Core Structural and Physicochemical Differences

The fundamental distinction between **DiIC16(3)** and Dil lies in the length of their hydrophobic alkyl chains. Both molecules share the same 1,1',3,3',3'-tetramethylindocarbocyanine perchlorate chromophore, which is responsible for their fluorescent properties. However, **DiIC16(3)** possesses two 16-carbon (hexadecyl) alkyl chains, whereas Dil has two 18-carbon (octadecyl) chains.[1][2] This seemingly minor structural variation has significant implications for their physical state, membrane incorporation, and diffusion dynamics.

DiIC16(3) is an oil at room temperature, while Dil is a violet crystal.[3][4] The shorter alkyl chains of **DiIC16(3)** may facilitate easier incorporation into some cell membranes compared to the longer-chained Dil.[5]

Property	DiIC16(3)	DiI (DiIC18(3))
Full Chemical Name	1,1'-Dihexadecyl-3,3,3',3'-tetramethylindocarbocyanine perchlorate	1,1'-Dioctadecyl-3,3,3',3'-tetramethylindocarbocyanine perchlorate
Molecular Formula	C ₅₅ H ₈₉ ClN ₂ O ₄	C ₅₉ H ₉₇ ClN ₂ O ₄
Molecular Weight	877.76 g/mol	933.88 g/mol
Alkyl Chain Length	16 carbons (Hexadecyl)	18 carbons (Octadecyl)
Physical State	Oil	Violet Crystals

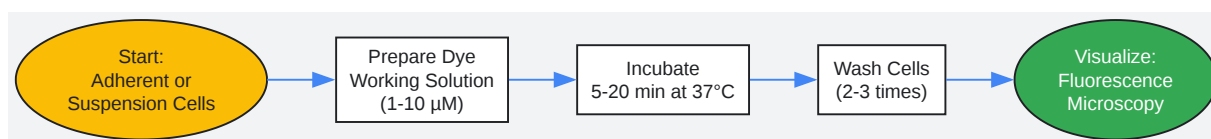
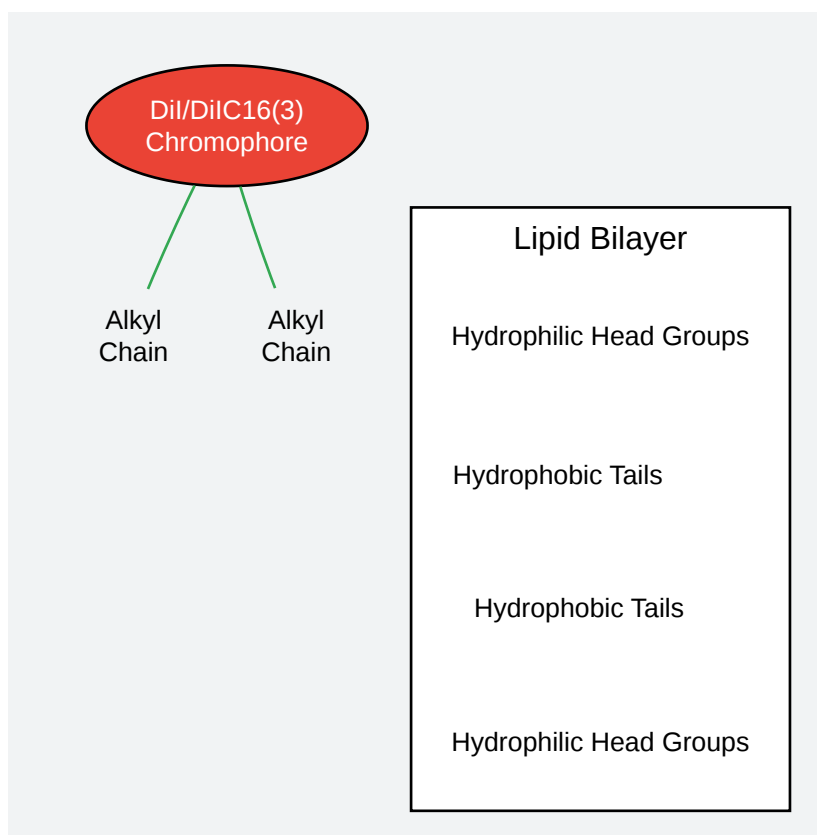
Photophysical Properties: A Quantitative Comparison

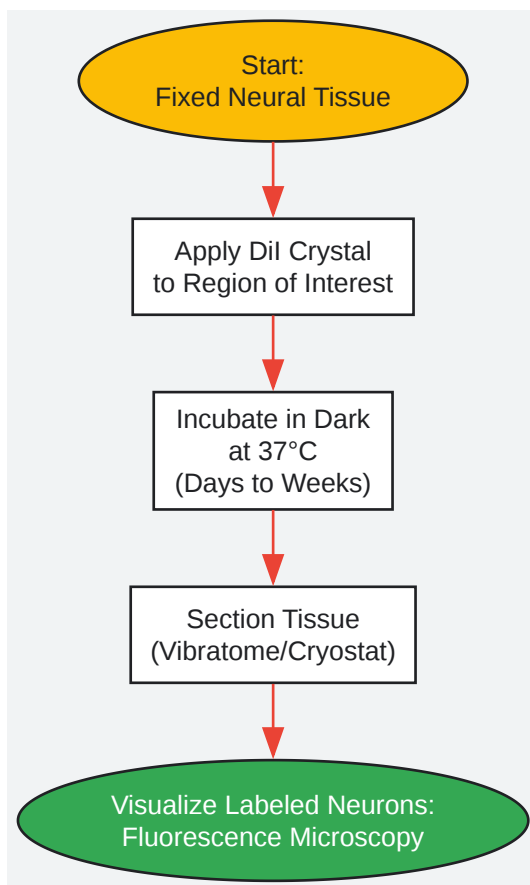
Both **DiIC16(3)** and DiI are characterized by their high molar extinction coefficients and their environment-sensitive fluorescence; they are weakly fluorescent in aqueous solutions but become brightly fluorescent upon incorporation into lipid bilayers.^{[2][3]} Their spectral properties are largely determined by the indocarbocyanine chromophore and are nearly identical.

Photophysical Property	DiIC16(3)	DiI (DiIC18(3))
Excitation Maximum (λ_{ex})	~550 nm	549 nm ^[6]
Emission Maximum (λ_{em})	~567 nm	565 nm ^[6]
Molar Extinction Coefficient (ϵ)	~148,000 cm ⁻¹ M ⁻¹	~148,000 cm ⁻¹ M ⁻¹ ^[6]
Recommended Filter Set	TRITC	TRITC
Quantum Yield	Modest; increases in lipid environment	Modest; increases in lipid environment
Excited-State Lifetime	~1 nanosecond in lipid environments ^[7]	~1 nanosecond in lipid environments

Membrane Insertion and Diffusion Dynamics

The primary application of these dyes is to label and track cellular membranes. Their lipophilic alkyl chains anchor the molecule within the lipid bilayer, while the hydrophilic chromophore is positioned near the membrane surface.





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- To cite this document: BenchChem. [A Technical Guide to the Fundamental Differences Between DiIC16(3) and DiI]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147972#diic16-3-vs-dii-fundamental-differences]

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